

Application Notes and Protocols for V-8 Complex (VUBI1)

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Compound of Interest

Compound Name: VUBI1
Cat. No.: B12422521

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I. Introduction

VUBI1 is a potent, first-in-class small molecule activator of Son of sevenless homolog 1 (SOS1).[1][2] SOS1 is a guanine nucleotide exchange factor (GEF) that plays a critical role in cellular signaling by activating RAS proteins.[1][2] **VUBI1** binds directly to SOS1, promoting the exchange of GDP for GTP on RAS, leading to the activation of downstream signaling pathways, most notably the MAPK/ERK pathway.[1][2] This compound serves as a valuable tool for studying RAS biology and the consequences of acute RAS activation in various cellular contexts. This document provides detailed guidelines and protocols for the proper handling, storage, and application of **VUBI1** in experimental settings. A structurally related but inactive compound, BI-9930, is available and recommended as a negative control for experiments.[1][2]

II. Compound Information and Properties

A summary of the key physicochemical and biological properties of **VUBI1** is presented in the table below.

Property	Value	Reference
Molecular Weight	483.0 g/mol	[1][2]
Appearance	Solid powder	[3]
Binding Affinity (Kd to SOS1)	44 nM	[3]
Solubility (pH 6.8)	>110 µg/mL	[1]
EC50 (HRAS Nucleotide Exchange)	94 nM	[1]
EC50 (p-ERK In-Cell Western, HeLa cells)	5,900 nM (5.9 µM)	[1][3]
EC50 (p-ERK In-Cell Western, H727 cells)	10,000 nM (10 µM)	[1]
Microsomal Stability (Human/Mouse/Rat, % QH)	<24 / <24 / <23	[2]
Hepatocyte Stability (Human/Mouse/Rat, % QH)	16 / 15 / 24	[2]
Plasma Protein Binding (Human/Mouse/Rat, %)	99.5 / >99.8 / >99.5	[2]

III. Handling and Storage

A. Safety Precautions

As a potent modulator of a critical signaling pathway, **VUBI1** should be handled with care. Standard laboratory safety practices should be strictly followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves when handling the compound.
- Engineering Controls: Handle the solid compound in a chemical fume hood to avoid inhalation of the powder.

- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

B. Storage

Proper storage is crucial to maintain the stability and activity of **VUBI1**.

- Solid Compound: Store the lyophilized powder at -20°C for long-term storage (up to 3 years).
[3]
- Stock Solutions:
 - Prepare a concentrated stock solution in a suitable solvent such as DMSO.
 - Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[4]
 - Protect solutions from light.[4]

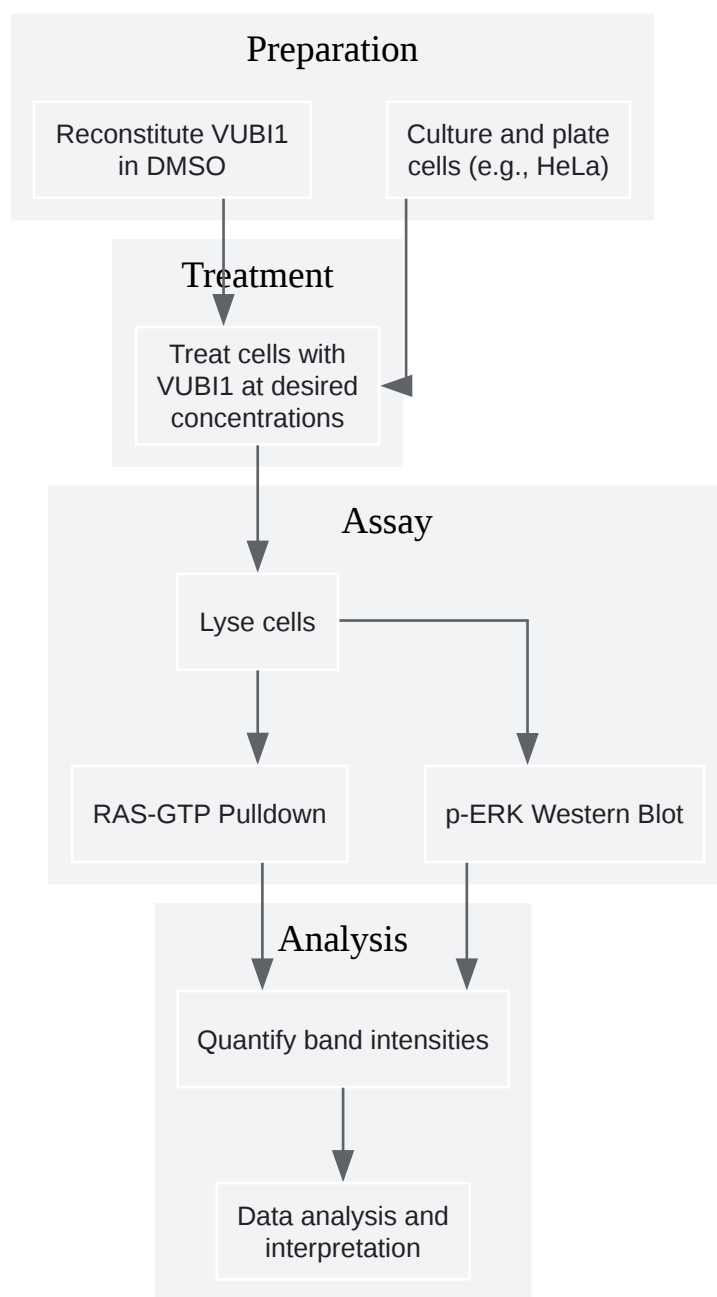
C. Reconstitution

For experimental use, **VUBI1** powder needs to be reconstituted into a stock solution.

- Solvent Selection: Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating high-concentration stock solutions of organic compounds.
- Procedure:
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
 - Aseptically add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
 - Vortex or sonicate the solution to ensure the compound is fully dissolved.

IV. Signaling Pathway and Experimental Workflow

VUBI1 activates the SOS1-mediated RAS signaling pathway, which subsequently leads to the phosphorylation and activation of downstream kinases, including MEK and ERK. A simplified representation of this pathway and a general experimental workflow for studying the effects of **VUBI1** are depicted below.



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